

# "phase diagram of the calcium-lithium binary system"

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## Compound of Interest

Compound Name: Calcium;lithium

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An In-depth Technical Guide to the Phase Diagram of the Calcium-Lithium Binary System

## Introduction

The calcium-lithium (Ca-Li) binary alloy system is of significant interest in various metallurgical applications, including the development of lightweight structural materials and as a component in more complex multi-element alloys.[1] A thorough understanding of its phase equilibria is crucial for predicting material behavior during processing and in service. This technical guide provides a comprehensive overview of the Ca-Li phase diagram, detailing the invariant reactions, phase compositions, and the experimental methodologies employed in its characterization. The information is targeted towards researchers, scientists, and professionals in drug development who may utilize this system in their respective fields.

## Quantitative Data Summary

The Ca-Li binary system is characterized by a single intermetallic compound,  $\text{CaLi}_2$ , and two invariant reactions: a eutectic and a peritectic reaction.[1][2] The quantitative data for these features are summarized in the tables below.

## Invariant Reactions

Reaction Type	Temperature (°C)	Temperature (K)	Composition (at.% Ca)	Reaction
Eutectic	142	415	8.0	$L \leftrightarrow (\beta\text{Li}) + \text{CaLi}_2$
Peritectic	~443	~716	~33.3	$L + (\alpha\text{Ca}) \leftrightarrow \text{CaLi}_2$

Note: The peritectic reaction temperature is approximated based on the transformation temperature of pure Calcium.

## Properties of the Intermetallic Compound

Compound	Crystal Structure	Enthalpy of Formation
CaLi <sub>2</sub>	-	Studied by drop solution calorimetry

## Experimental Protocols

The determination of the Ca-Li phase diagram has been accomplished through a combination of experimental techniques and computational thermodynamic modeling.

1. Thermal Analysis: Differential Thermal Analysis (DTA) and resistance-temperature methods have been employed to determine the liquidus lines and invariant reaction temperatures.[2] In DTA, the temperature difference between a sample and an inert reference is measured as a function of temperature. Phase transitions are identified by the endothermic or exothermic events that cause this temperature difference to deviate from the baseline. The resistance-temperature method involves measuring the electrical resistance of an alloy as it is heated or cooled. Discontinuities in the rate of change of resistance with temperature indicate phase transformations.[2]

2. Calorimetry: Drop solution calorimetry in a liquid aluminum bath has been utilized to determine the enthalpy of formation of the CaLi<sub>2</sub> intermetallic compound.[1][2] In this technique, a small sample of the compound is dropped from room temperature into a liquid

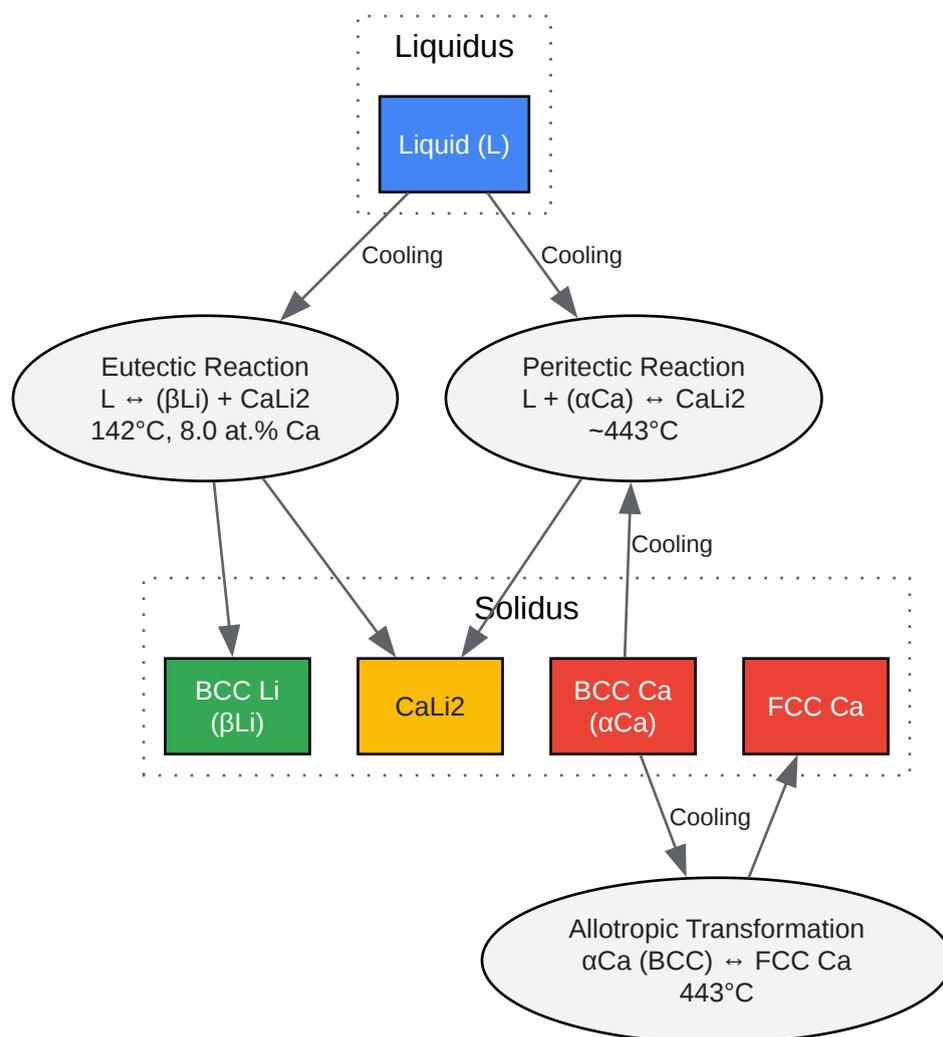
metal solvent (in this case, aluminum) at a high temperature. The heat effect of the dissolution is measured, from which the enthalpy of formation can be calculated.

3. Phase Equilibration and X-ray Diffractometry (XRD): To determine the solid-state phase boundaries and the crystal structures of the phases present, alloys of different compositions are annealed at a specific temperature for a prolonged period to reach equilibrium.<sup>[1]</sup> The samples are then quenched to preserve the high-temperature microstructure. XRD is subsequently used to identify the phases present in the quenched samples by analyzing the diffraction pattern of X-rays scattered by the crystalline structure.<sup>[1]</sup>

4. Computational Thermodynamics (CALPHAD): The CALPHAD (CALculation of PHase Diagrams) method is a computational approach used to model the thermodynamic properties of each phase in a system and to calculate the phase diagram.<sup>[1]</sup> This method relies on experimental data to optimize the thermodynamic parameters in the models. The calculated phase diagrams for the Ca-Li system have shown good agreement with experimental data.<sup>[1]</sup>

## Visualizing the Ca-Li Phase Diagram

The logical relationships within the Ca-Li phase diagram, including the invariant reactions and phase fields, can be represented as follows:



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Caption: A logical flow diagram of the phase transformations in the Calcium-Lithium binary system.

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## References

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